

Decanamide molecular structure and weight

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Compound of Interest

Compound Name: Decanamide

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An In-Depth Technical Guide to the Molecular Structure and Properties of **Decanamide**

Introduction

Decanamide (CAS No. 2319-29-1), a primary fatty amide derived from decanoic acid, is a molecule of significant interest in various scientific and industrial fields.^{[1][2]} Structurally characterized by a ten-carbon aliphatic chain attached to an amide functional group, its unique physicochemical properties make it a versatile compound. This guide provides a comprehensive technical overview of **decanamide**, covering its molecular structure, physicochemical properties, synthesis, analytical characterization, and applications, with a particular focus on its relevance to researchers and professionals in drug development.

Molecular and Structural Identity

The fundamental characteristics of **decanamide** are defined by its molecular structure and weight. It is classified as a primary fatty amide, featuring a saturated 10-carbon acyl chain linked to an amino group.^{[2][3]}

Chemical Identifiers

Precise identification is critical in scientific research. **Decanamide** is cataloged under several internationally recognized systems:

- IUPAC Name: **decanamide**^[2]
- Chemical Formula: $C_{10}H_{21}NO$ ^{[4][5]}

- CAS Registry Number: 2319-29-1[5]
- Synonyms: n-**Decanamide**, Capramide, Decanoic acid amide, Decylamide[1][4][5]
- Canonical SMILES: CCCCCCCCC(=O)N[2]
- InChI: InChI=1S/C10H21NO/c1-2-3-4-5-6-7-8-9-10(11)12/h2-9H2,1H3,(H2,11,12)[5]
- InChIKey: TUTWLYPCGCUWQI-UHFFFAOYSA-N[5]

Molecular Structure

The structure of **decanamide** consists of two key components: a nonpolar, hydrophobic ten-carbon alkyl chain and a polar, hydrophilic primary amide functional group (-CONH₂). This amphipathic nature is the foundation of many of its applications, such as its use as a surfactant. The amide group's ability to participate in hydrogen bonding significantly influences its physical properties, such as its melting point and solubility.[3]

Caption: 2D molecular structure of **Decanamide** (C₁₀H₂₁NO).

Physicochemical and Quantitative Data

The molecular weight and physical properties of **decanamide** are essential for its application in experimental and industrial settings.

- Molecular Weight: 171.28 g/mol [2][4]
- Exact Mass: 171.162314293 Da[2]
- Monoisotopic Mass: 171.162314293 Da[1]

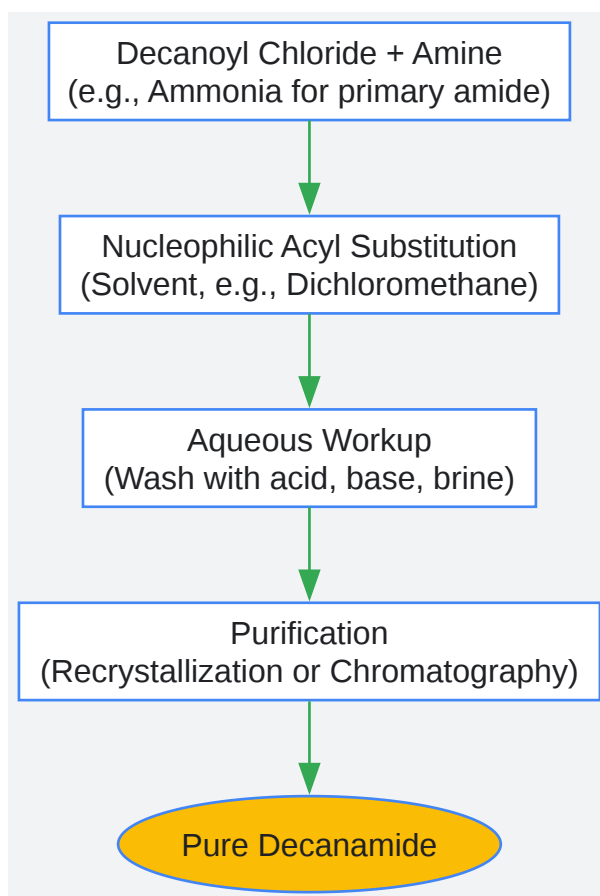
The following table summarizes key physicochemical properties, providing researchers with the necessary data for experimental design and modeling.

Property	Value	Source
Appearance	White to off-white crystalline solid/powder	[3][6]
Melting Point	98 - 108 °C	[1][7][8]
Boiling Point	~305.2 °C at 760 mmHg	[1][8]
Density	~0.881 g/cm ³	[8]
Flash Point	~138.4 °C	[8]
Water Solubility	Limited/Insoluble	[3][9]
Organic Solvent Solubility	Soluble in ethanol, ether, and chloroform	[3][9]
Topological Polar Surface Area	43.1 Å ²	[1]
XLogP3	3.4	[2]

Synthesis and Analytical Characterization

General Synthesis Pathway

Decanamide and its derivatives are commonly synthesized via nucleophilic acyl substitution. A prevalent laboratory and industrial method involves the reaction of an activated form of decanoic acid, such as decanoyl chloride, with an amine.[10] The amine's lone pair of electrons attacks the electrophilic carbonyl carbon of the decanoyl chloride, leading to the formation of a tetrahedral intermediate, which then eliminates a chloride ion to yield the amide.[10]



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Caption: Generalized workflow for the synthesis of **Decanamide**.

Analytical Characterization Protocols

Accurate characterization is paramount to verify the identity and purity of synthesized or procured **decanamide**. A multi-technique approach is typically employed.

Spectroscopic Methods:

- Mass Spectrometry (MS): Used to confirm the molecular weight (m/z 171.28) and fragmentation pattern.^{[5][11]}
- Infrared (IR) Spectroscopy: Identifies characteristic functional groups. Key peaks include N-H stretching (around $3200\text{--}3400\text{ cm}^{-1}$) and C=O stretching (around $1640\text{--}1680\text{ cm}^{-1}$).^{[2][12]}

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed structural information by analyzing the chemical environment of ^1H and ^{13}C nuclei.[2][13]

Chromatographic Methods: Chromatography is essential for separating **decanamide** from reaction mixtures and assessing its purity.[14] High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are commonly used.[5][15]

Experimental Protocol: HPLC Analysis of **Decanamide**

This protocol outlines a general method for the analysis of **decanamide** using reverse-phase HPLC, a technique suitable for moderately polar compounds.[15]

- Column Preparation:
 - Select a suitable reverse-phase column (e.g., C18 or Newcrom R1).[15]
 - Equilibrate the column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Mobile Phase Preparation:
 - Prepare a mobile phase consisting of acetonitrile and water.[15]
 - For improved peak shape and resolution, an acid modifier like formic acid (for MS compatibility) or phosphoric acid can be added.[15]
 - Degas the mobile phase using sonication or vacuum filtration to prevent bubble formation.
- Sample Preparation:
 - Accurately weigh a small amount of the **decanamide** sample.
 - Dissolve the sample in a suitable solvent (e.g., acetonitrile or methanol) to a known concentration (e.g., 1 mg/mL).
 - Filter the sample solution through a 0.45 μm syringe filter to remove any particulate matter.
- Chromatographic Conditions:

- Injection Volume: 5-20 μ L
- Flow Rate: 1.0 mL/min
- Detection: UV detector at a suitable wavelength (e.g., 210 nm) or a Mass Spectrometer (MS).
- Run Time: Sufficiently long to allow for the elution of the **decanamide** peak and any impurities.
- Data Analysis:
 - Integrate the peak corresponding to **decanamide** to determine its retention time and peak area.
 - Purity can be assessed by calculating the percentage area of the main peak relative to the total area of all peaks.

Applications in Drug Development and Research

Decanamide and its derivatives are valuable in several industrial and research contexts, including pharmaceuticals and agrochemicals.^{[3][16]}

- **Pharmaceutical Excipient:** It can be used as a formulation excipient to improve the solubility and bioavailability of poorly water-soluble active pharmaceutical ingredients (APIs).^[17] Its ability to enhance permeability across biological membranes is particularly useful for transdermal drug delivery systems.^[17]
- **Chemical Intermediate:** **Decanamide** serves as a building block in the synthesis of more complex molecules, including various pharmaceuticals.^[3] The related compound, N,N-Dimethyl**decanamide**, is noted as a crucial intermediate and solvent in the production of antibiotics and antifungal agents.^{[16][18]}
- **Biological Activity:** Research has indicated that **decanamide** possesses a range of biological activities. These include potential anti-inflammatory, antibacterial, antitumor, and neuroprotective effects, making it a subject of interest for drug discovery programs.^{[9][17]}

- Industrial Applications: Beyond the pharmaceutical realm, it is used as a surfactant, lubricant, and plasticizer in the production of polymers and personal care products like lotions and creams.[3][16]

Safety, Handling, and Storage

Proper handling and storage of **decanamide** are essential to ensure laboratory safety.

- Hazard Identification: **Decanamide** is classified as harmful if swallowed and may cause skin and respiratory irritation.[2][6]
- Personal Protective Equipment (PPE): Standard laboratory PPE, including safety goggles, gloves, and a lab coat, should be worn when handling the compound.[19][20]
- Handling: Handle in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.[19]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.[6][9]

Conclusion

Decanamide is a fundamentally important fatty amide with a well-defined molecular structure and a versatile range of applications. Its amphipathic character, coupled with its biological activities, makes it a valuable tool for researchers in materials science, chemistry, and particularly in drug development, where it functions as both a synthetic intermediate and a functional excipient. A thorough understanding of its physicochemical properties, synthesis, and analytical characterization is critical for its effective and safe utilization in advanced scientific research.

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